

Essential Safety and Operational Guide for Handling 3-Isopropylcatechol

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Compound of Interest

Compound Name: **3-Isopropylcatechol**

Cat. No.: **B048954**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **3-Isopropylcatechol**. This guide provides immediate, essential safety protocols and logistical information for the operational use and disposal of **3-Isopropylcatechol**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling.

Hazard Identification and Classification

3-Isopropylcatechol is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2][3]
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.
- Hazardous to the aquatic environment, long-term hazard (Category 2): Toxic to aquatic life with long lasting effects.

Physical and Chemical Properties

Property	Value
Molecular Formula	C9H12O2
Molecular Weight	152.19 g/mol
Appearance	Solid
Melting Point	43 - 45°C
Boiling Point	265.3°C at 760 mmHg

Operational Plan: Handling and Storage

Adherence to a strict operational plan is crucial for minimizing risks associated with **3-Isopropylcatechol**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following PPE is mandatory when handling **3-Isopropylcatechol**:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield is recommended when there is a risk of splashing.	Protects against eye irritation from dust or splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A complete suit protecting against chemicals should be worn when handling large quantities or in case of a spill.	Prevents skin contact, which can cause irritation.
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. Use in a well-ventilated area, preferably under a chemical fume hood.	Minimizes the risk of respiratory tract irritation from inhaling dust.

Handling Procedures

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work in a well-ventilated area, such as a chemical fume hood.
 - Inspect all PPE for integrity before use.
- During Handling:
 - Avoid the formation of dust and aerosols.
 - Avoid breathing dust, fumes, gas, mist, or vapors.
 - Do not eat, drink, or smoke in the handling area.

- Wash hands thoroughly after handling and before breaks.
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.
 - Protect from direct sunlight.

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **3-Isopropylcatechol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Spill Cleanup

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Absorb: For small spills, absorb with an inert material (e.g., sand, diatomite, universal binders). For solid spills, sweep up and shovel into a suitable, closed container for disposal, avoiding dust creation.
- Decontaminate: Clean the spill area thoroughly.

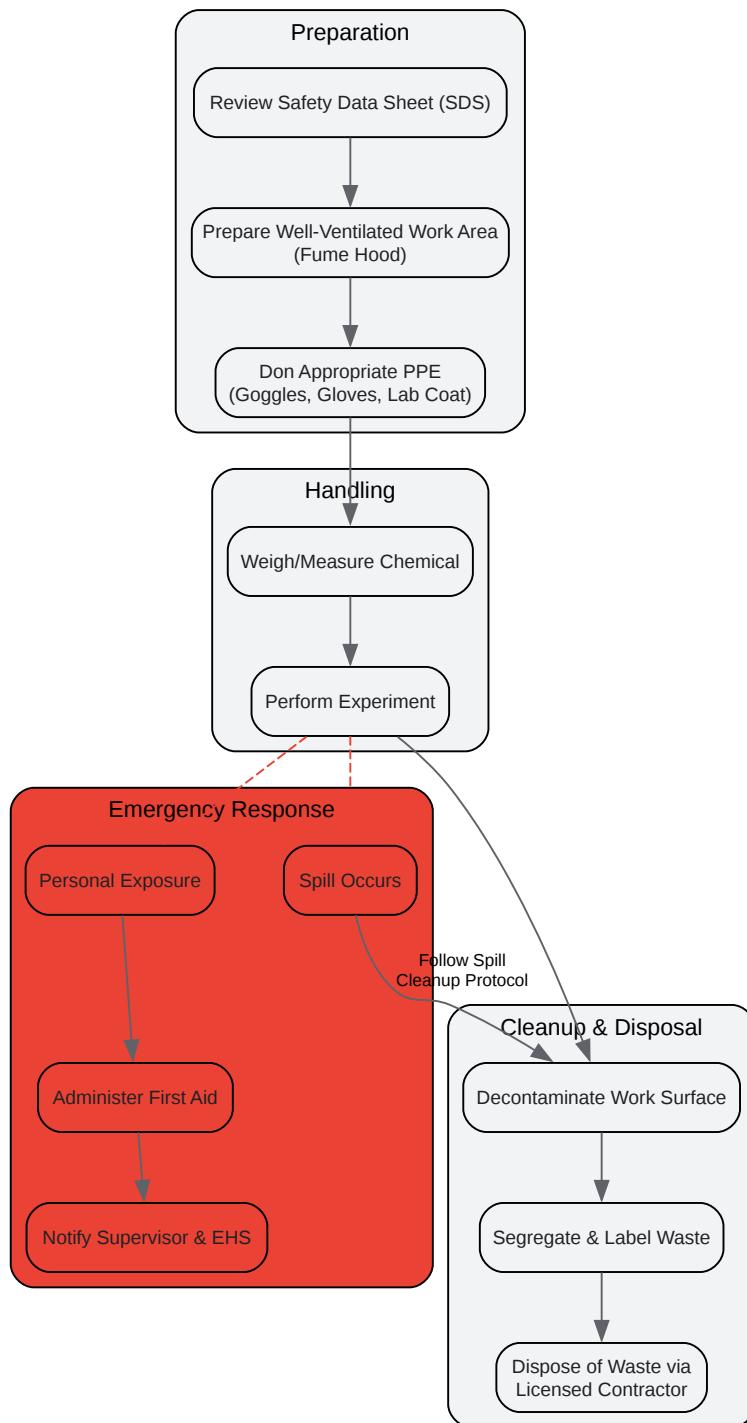
Waste Disposal

- Chemical Waste: Dispose of surplus and non-recyclable solutions through a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product.
- Empty Containers: The first rinse of a container that held a highly toxic chemical must be collected and disposed of as hazardous waste. Subsequently, labels must be defaced before the container is discarded.

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **3-Isopropylcatechol**, incorporating key safety checkpoints.

Workflow for Safe Handling of 3-Isopropylcatechol

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Caption: A flowchart outlining the key steps and safety considerations for the handling and disposal of **3-Isopropylcatechol**.

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References

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